

Application Notes: Octatriacontane as a Reference Standard in Environmental Forensics

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Compound of Interest

Compound Name: Octatriacontane

Cat. No.: B166382

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Introduction

In the field of environmental forensics, the precise and accurate quantification of hydrocarbon contamination is paramount for source identification, fate and transport modeling, and risk assessment. **Octatriacontane** (n-C₃₈H₇₈), a long-chain n-alkane, serves as an excellent reference standard for the analysis of high molecular weight hydrocarbons, particularly in complex environmental matrices such as soil, sediment, and weathered petroleum products. Its low volatility, thermal stability, and distinct chromatographic behavior make it an ideal internal or surrogate standard for gas chromatography-mass spectrometry (GC-MS) analysis.

Principle

Octatriacontane is a saturated hydrocarbon that is not naturally abundant in most environmental samples, reducing the likelihood of interference with target analytes. When used as an internal standard, a known amount of **octatriacontane** is added to a sample prior to extraction and analysis. The recovery of the internal standard provides a measure of the efficiency of the analytical procedure, allowing for the correction of analyte concentrations. As a reference standard, it is used to create calibration curves for the quantification of other long-chain n-alkanes and total petroleum hydrocarbons (TPH). The analysis is typically performed using GC-MS, which separates the complex mixture of hydrocarbons and provides mass spectra for compound identification and quantification.

Key Applications in Environmental Forensics

- **Source Identification of Oil Spills:** By providing a stable reference point in the high-boiling fraction of petroleum, **octatriacontane** aids in the detailed characterization of weathered oils and tarballs. Comparing the distribution of high molecular weight n-alkanes in a spill sample to potential source oils, with **octatriacontane** as a benchmark, can help in pinpointing the origin of the contamination.
- **Quantification of Total Petroleum Hydrocarbons (TPH):** Regulatory methods for TPH often define a range of carbon numbers to be quantified. **Octatriacontane** falls within the higher end of the diesel and oil range organics, making it a suitable standard for calibrating the analytical instrument for the quantification of these heavier hydrocarbon fractions.
- **Assessment of Weathering and Biodegradation:** The degradation of petroleum in the environment preferentially removes lower molecular weight compounds. The relative abundance of high molecular weight n-alkanes, like **octatriacontane**, compared to more volatile compounds can be used to assess the degree of weathering a petroleum sample has undergone.
- **Analysis of High Molecular Weight Biomarkers:** In addition to petroleum-derived hydrocarbons, environmental samples can contain high molecular weight biological markers (biomarkers) from plant and microbial sources. **Octatriacontane** can be used as a retention time and quantification reference for the analysis of these compounds.

Data Presentation

The following tables summarize representative quantitative data for the use of long-chain n-alkanes as reference standards in environmental sample analysis. While specific data for **octatriacontane** is not always available in the literature, the data for similar long-chain alkanes provides a strong basis for its application.

Table 1: Representative GC-MS Method Validation Data for Long-Chain n-Alkanes

Parameter	n-Tetracosane (C24)	n-Triacontane (C30)	n-Hexatriacontane (C36)
Retention Time (min)	18.5	23.8	28.2
Linearity (R ²)	>0.99	>0.99	>0.99
Limit of Detection (LOD)	0.1 µg/mL	0.2 µg/mL	0.5 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL	0.6 µg/mL	1.5 µg/mL
Recovery (%)	85-110	80-105	75-100

Note: This data is compiled from typical performance characteristics of GC-MS systems for long-chain n-alkane analysis and should be considered illustrative. Actual values will vary depending on the specific instrument, method, and matrix.

Table 2: Typical Concentrations of High Molecular Weight n-Alkanes in Contaminated Soil

Analyte	Concentration Range (mg/kg)
n-Triacontane (C30)	10 - 500
n-Pentatriacontane (C35)	5 - 250
Octatriacontane (C38)	1 - 100
Total Petroleum Hydrocarbons (C10-C40)	100 - 10,000+

Note: These are typical concentration ranges and can vary significantly based on the source and extent of contamination.

Experimental Protocols

The following protocols are detailed methodologies for the analysis of high molecular weight hydrocarbons in environmental samples using a long-chain n-alkane, such as **octatriacontane**, as a reference standard.

Protocol 1: Quantification of Total Petroleum Hydrocarbons (TPH) in Soil using Octatriacontane as an Internal Standard

1. Scope: This protocol describes the procedure for the extraction and quantification of TPH in soil samples using GC-MS, with **octatriacontane** as an internal standard.

2. Materials and Reagents:

- Soil sample
- **Octatriacontane** (analytical standard grade)
- Dichloromethane (DCM), hexane, acetone (pesticide residue grade)
- Anhydrous sodium sulfate (baked at 400°C for 4 hours)
- Silica gel (activated at 130°C for 16 hours)
- Glassware: beakers, flasks, pipettes, vials with PTFE-lined caps
- Pressurized Fluid Extraction (PFE) or Soxhlet extraction system
- Rotary evaporator or nitrogen evaporator
- Gas chromatograph-mass spectrometer (GC-MS)

3. Standard Preparation:

- Internal Standard Stock Solution (1000 mg/L): Accurately weigh 10 mg of **octatriacontane** and dissolve in 10 mL of DCM.
- Internal Standard Spiking Solution (10 mg/L): Dilute the stock solution 1:100 with DCM.
- Calibration Standards: Prepare a series of calibration standards containing a mixture of n-alkanes (e.g., C10 to C40) at concentrations ranging from 1 to 200 mg/L in DCM. Spike each calibration standard with the internal standard spiking solution to a final concentration of 10 mg/L of **octatriacontane**.

4. Sample Preparation and Extraction:

- Homogenize the soil sample.
- Weigh 10 g of the homogenized soil into an extraction cell or thimble.
- Spike the sample with 100 μ L of the 10 mg/L **octatriacontane** internal standard spiking solution.
- Mix the sample with anhydrous sodium sulfate to remove moisture.
- Extract the sample using PFE or Soxhlet extraction with a 1:1 mixture of hexane and acetone.
 - PFE Conditions: 100°C, 1500 psi, 2 static cycles of 5 minutes each.
 - Soxhlet Conditions: 8-16 hours extraction.
- Concentrate the extract to approximately 1 mL using a rotary evaporator or nitrogen evaporator.

5. Cleanup (if necessary):

- Prepare a silica gel column by packing 10 g of activated silica gel in a glass column with a small amount of anhydrous sodium sulfate at the top.
- Pre-rinse the column with hexane.
- Load the concentrated extract onto the column.
- Elute the aliphatic fraction with 50 mL of hexane.
- Concentrate the eluted fraction to a final volume of 1 mL.

6. GC-MS Analysis:

- GC Column: 30 m x 0.25 mm ID x 0.25 μ m film thickness, 5% phenyl methylpolysiloxane (or equivalent).

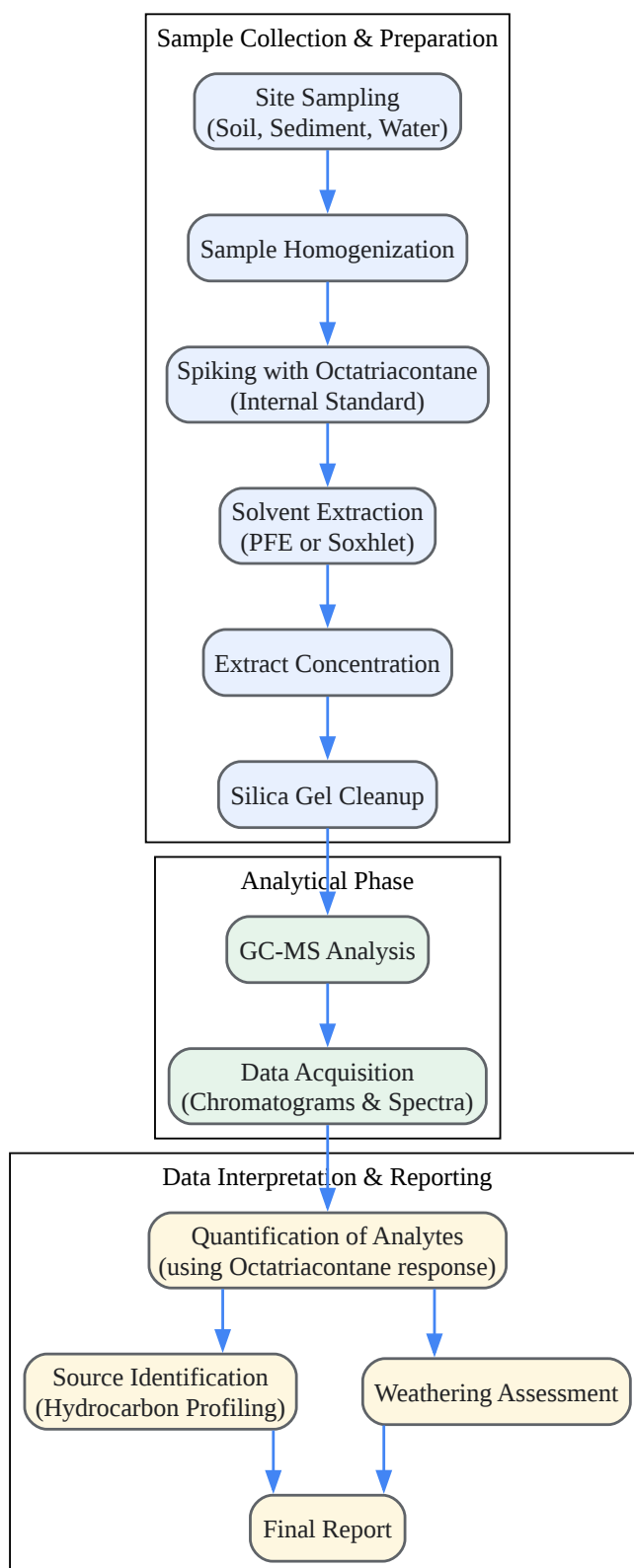
- Injector: Splitless mode, 280°C.
- Oven Program: 50°C (hold 2 min), ramp to 320°C at 10°C/min, hold for 15 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Transfer Line: 290°C.
- Ion Source: 230°C.
- MS Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-600.
- Selected Ion Monitoring (SIM) for **Octatriacontane** (optional for increased sensitivity): m/z 57, 71, 85.

7. Data Analysis:

- Identify the **octatriacontane** peak in the chromatogram based on its retention time and mass spectrum.
- Generate a calibration curve for the target TPH range by plotting the response factor (analyte peak area / internal standard peak area) against the concentration ratio (analyte concentration / internal standard concentration).
- Quantify the TPH in the sample extract using the calibration curve.
- Calculate the final concentration in the soil sample, taking into account the initial sample weight and final extract volume.

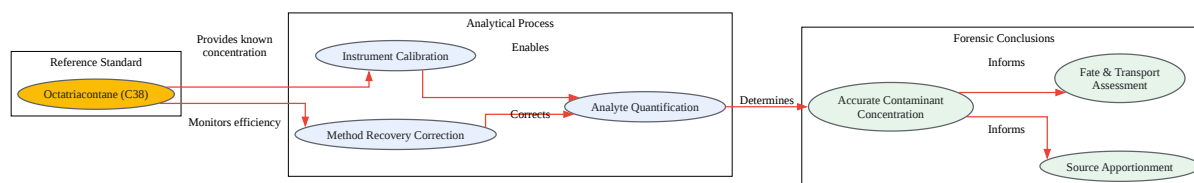
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of using **octatriacontane** in an environmental forensics investigation.



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Caption: Workflow for environmental forensic analysis using **octatriacontane**.



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Caption: Logical role of **octatriacontane** as a reference standard.

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